

Ethyl (E)-3-(1-pyrrolidinyl)crotonate safety precautions and MSDS

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Compound of Interest

Compound Name:	<i>Ethyl (E)-3-(1-pyrrolidinyl)crotonate</i>
Cat. No.:	B1581037

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Technical Support Center: Ethyl (E)-3-(1-pyrrolidinyl)crotonate

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **Ethyl (E)-3-(1-pyrrolidinyl)crotonate**.

Safety Precautions and MSDS

Disclaimer: This information is a summary based on available data and should not replace a comprehensive review of the official Material Safety Data Sheet (MSDS) provided by the supplier. Always consult the original MSDS before handling the chemical.

GHS Hazard Information

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation.

Precautionary Statements

Code	Precautionary Statement
P264	Wash face, hands and any exposed skin thoroughly after handling.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P337 + P313	If eye irritation persists: Get medical advice/attention.

Physical and Chemical Properties

Property	Value
CAS Number	54716-02-8
Molecular Formula	C ₁₀ H ₁₇ NO ₂
Molecular Weight	183.25 g/mol
Appearance	Light yellow to light brown solid below 25°C, liquid above 26°C. ^[1]
Storage	Store at 4°C for long-term storage. ^[2] For stock solutions, store at -20°C for up to one month or -80°C for up to six months. ^[3]

Experimental Protocols

Detailed Methodology: Synthesis of Ethyl 3-ethyl-5-methyl-4-isoxazolecarboxylate

This protocol details the use of **Ethyl (E)-3-(1-pyrrolidinyl)crotonate** as a reactant in a 1,3-dipolar cycloaddition reaction.

Reaction Scheme:

Ethyl (E)-3-(1-pyrrolidinyl)crotonate + 1-Nitropropane + Phosphorus oxychloride → Ethyl 3-ethyl-5-methyl-4-isoxazolecarboxylate

Materials:

- **Ethyl (E)-3-(1-pyrrolidinyl)crotonate** (1.00 mole, 183 g)
- 1-Nitropropane (1.29 mole, 115 g, 116 mL)
- Triethylamine (400 mL)
- Chloroform (1.2 L)
- Phosphorus oxychloride (1.11 mole, 170 g)
- 6 N Hydrochloric acid
- 5% aqueous Sodium Hydroxide
- Saturated brine
- Anhydrous magnesium sulfate
- Nitrogen gas
- Ice bath

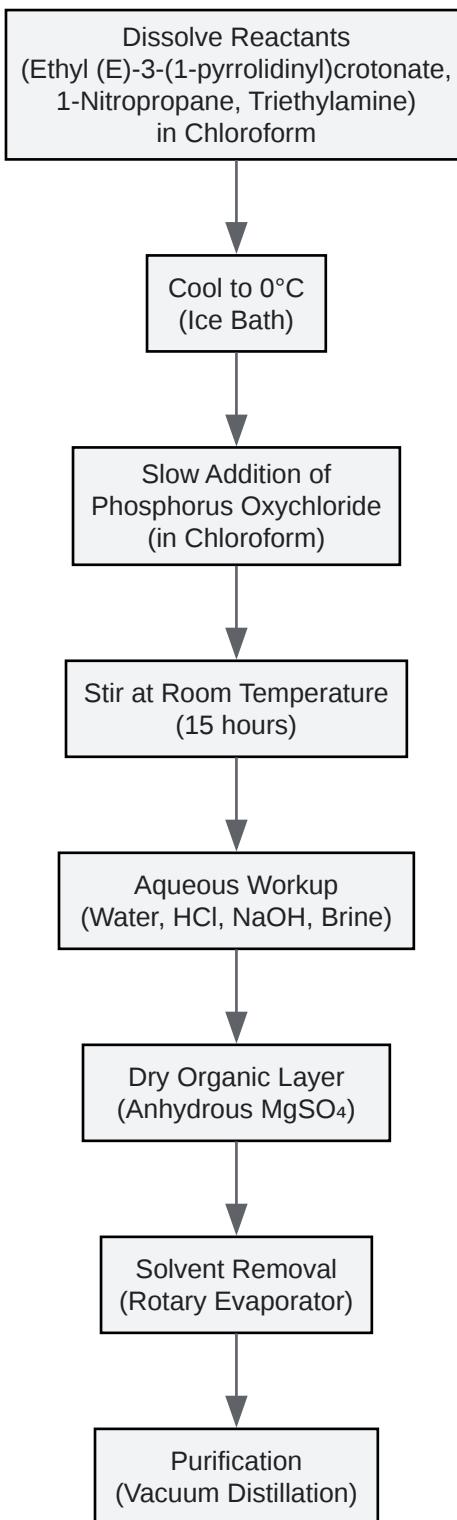
Procedure:

- In a 5-L, three-necked flask equipped with a dropping funnel and a gas inlet tube, dissolve **Ethyl (E)-3-(1-pyrrolidinyl)crotonate**, 1-nitropropane, and triethylamine in 1 L of chloroform.[4]
- Cool the flask in an ice bath and establish a nitrogen atmosphere.[4]
- While stirring, slowly add a solution of phosphorus oxychloride in 200 mL of chloroform from the dropping funnel over 3 hours.[4]

- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for an additional 15 hours.[4]
- Pour the reaction mixture into a 4-L separatory funnel and wash with 1 L of cold water.[4]
- Wash the organic layer with 6 N hydrochloric acid until the aqueous layer remains acidic.[4]
- Subsequently, wash the organic layer with 5% aqueous sodium hydroxide and then with saturated brine.[4]
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Remove the solvent using a rotary evaporator.
- The crude product can be purified by vacuum distillation.[4]

Experimental Workflow Diagram:

Experimental Workflow for Isoxazole Synthesis

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Caption: Workflow for the synthesis of an isoxazole derivative.

Troubleshooting Guides

Issue	Possible Cause(s)	Recommended Solution(s)
Low or no product yield	Reagent impurity: Ethyl (E)-3-(1-pyrrolidinyl)crotonate is prone to discoloration and degradation upon exposure to air.	Ensure the reagent is fresh and has been stored under a nitrogen atmosphere. It is often used without distillation as purification can lead to product loss. [4]
Incomplete reaction: The reaction may require longer stirring times or gentle heating to go to completion.	Monitor the reaction by TLC. If starting material is still present after the recommended time, consider extending the reaction time.	
Hydrolysis of the enamine: Enamines are sensitive to acid and can hydrolyze back to the corresponding ketone and secondary amine. [5]	Ensure all reagents and solvents are anhydrous. The reaction should be carried out under an inert atmosphere.	
Formation of multiple products	Side reactions: Enamines are nucleophilic and can react with various electrophiles. Polyalkylation can be an issue in alkylation reactions.	Control the stoichiometry of the electrophile carefully. Add the electrophile slowly and at a low temperature to minimize side reactions.
Isomerization: Depending on the reaction conditions, different isomers of the product may form.	Control the reaction temperature. Kinetic products are often favored at lower temperatures, while thermodynamic products are favored at higher temperatures.	
Difficulty in product purification	Contamination with triethylamine hydrochloride: This salt can co-distill with the product.	Perform a thorough acid wash during the workup to remove all amine bases. [4]

Product decomposition during distillation: The product may be thermally unstable.	Use a lower distillation pressure to reduce the boiling point. Consider purification by column chromatography on silica gel as an alternative.
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Frequently Asked Questions (FAQs)

Q1: What is the primary hazard associated with **Ethyl (E)-3-(1-pyrrolidinyl)crotonate**?

A1: The primary hazard is that it causes serious eye irritation (H319). It is essential to wear appropriate personal protective equipment (PPE), including safety glasses or goggles, when handling this compound.

Q2: How should I properly store **Ethyl (E)-3-(1-pyrrolidinyl)crotonate**?

A2: For long-term storage, it is recommended to keep the compound at 4°C under an inert atmosphere.^[2] For solutions, storage at -20°C is suitable for up to a month, and -80°C for up to six months.^[3]

Q3: My reaction with **Ethyl (E)-3-(1-pyrrolidinyl)crotonate** is not working. What are some common reasons for failure?

A3: Common reasons for reaction failure include the use of degraded or impure **Ethyl (E)-3-(1-pyrrolidinyl)crotonate**, as it is sensitive to air and moisture. Another common issue is the hydrolysis of the enamine due to the presence of acidic impurities or water in the reaction mixture.^[5] Ensure all your reagents and glassware are dry and the reaction is performed under an inert atmosphere.

Q4: Can I use **Ethyl (E)-3-(1-pyrrolidinyl)crotonate** in aqueous solutions?

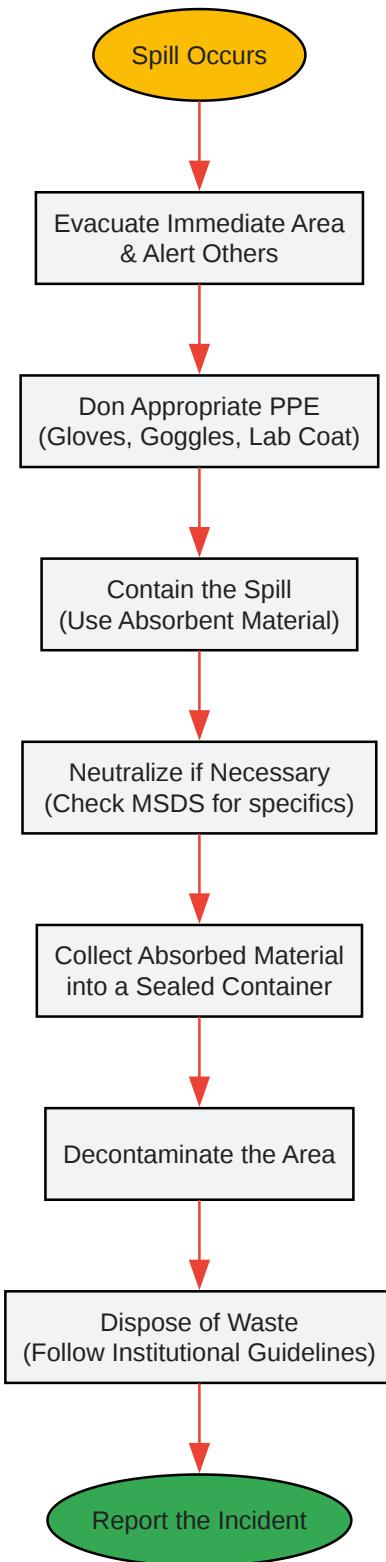
A4: No, it is generally not recommended. Enamines are unstable in the presence of water and acid, and will hydrolyze back to the corresponding ketone and secondary amine.^[5]

Q5: What is a typical application of **Ethyl (E)-3-(1-pyrrolidinyl)crotonate** in organic synthesis?

A5: It is used as an enamine, which is a nucleophilic reagent. A common application is in cycloaddition reactions, such as the synthesis of isoxazole derivatives, or in alkylation and acylation reactions at the α -carbon of the original ketone.[4][6]

Chemical Spill Response Workflow:

Chemical Spill Response for Ethyl (E)-3-(1-pyrrolidinyl)crotonate

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